

# Personal protective equipment for handling Z-Gln-OH

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## Essential Safety and Handling Guide for Z-Gln-OH

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Z-Gln-OH** (N-Cbz-L-glutamine). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

### Hazard Identification and Immediate Precautions

**Z-Gln-OH** is a white, odorless powder used in peptide synthesis.<sup>[1][2][3]</sup> While it is not classified as a hazardous substance or mixture, it is a combustible solid, and appropriate handling is necessary to avoid potential risks.<sup>[1][4]</sup> Key hazards include:

- Skin Contact: May cause an allergic skin reaction.<sup>[5]</sup>
- Eye Contact: Direct contact may cause irritation.
- Inhalation: Inhaling dust can lead to respiratory irritation.<sup>[5]</sup>
- Combustibility: As a combustible solid, it can burn if ignited.<sup>[1]</sup>

In case of exposure, consult a physician and provide them with the Safety Data Sheet (SDS).<sup>[5]</sup>

- Skin Contact: Wash the affected area with soap and plenty of water.[\[5\]](#)
- Eye Contact: Flush eyes with water as a precaution.[\[5\]](#)
- Inhalation: Move the individual to fresh air.
- Ingestion: Rinse the mouth with water.

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to minimize exposure. The following equipment should be worn when handling **Z-Gln-OH**:

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved eyeshields.	Protects eyes from dust particles and accidental splashes. <a href="#">[1]</a> <a href="#">[5]</a>
Hand Protection	Chemically resistant gloves (e.g., nitrile). Gloves must be inspected before use.	Prevents skin contact and potential allergic reactions. <a href="#">[1]</a> <a href="#">[5]</a>
Respiratory Protection	A NIOSH-approved N95 respirator should be used where dust formation is likely.	Minimizes the inhalation of airborne powder. <a href="#">[1]</a>
Body Protection	A standard laboratory coat.	Protects skin and personal clothing from contamination.

## Operational and Disposal Plan

A systematic approach to handling and disposal ensures safety at every stage of the workflow.

### Step 1: Receiving and Storage

- Upon receipt, inspect the container for any damage.

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- The designated storage class for this combustible solid is 11.[1]

#### Step 2: Handling and Use

- Handle **Z-Gln-OH** in a well-ventilated area, preferably within an appropriate exhaust ventilation system (e.g., a chemical fume hood), to prevent the formation of dust and aerosols.[5]
- Avoid direct contact with skin and eyes and prevent inhalation of the powder.[5]
- Wash hands thoroughly after handling.

#### Step 3: Spill Management

- In the event of a spill, evacuate non-essential personnel from the area.[5]
- Wearing the prescribed PPE, carefully sweep or scoop up the spilled solid.[5]
- Avoid creating dust clouds during cleanup.[5]
- Place the collected material into a suitable, closed container for disposal.[5]

#### Step 4: Waste Disposal

- Dispose of **Z-Gln-OH** and any contaminated materials (e.g., gloves, weighing paper) in a designated, sealed container.
- All waste must be disposed of through an approved waste disposal plant, following all applicable local, state, and federal regulations.[5]
- Do not allow the product to enter drains or waterways.[5]

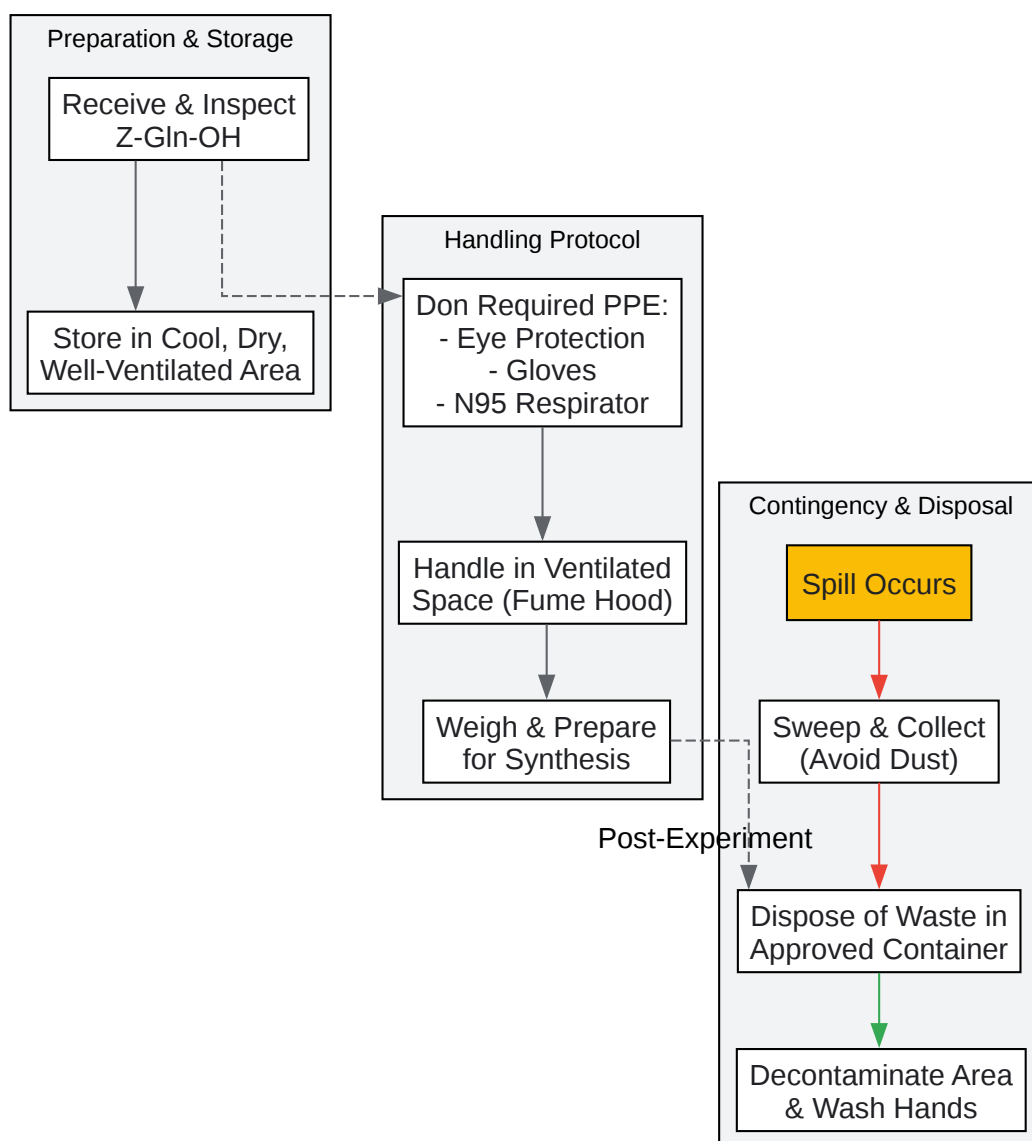
## Quantitative Data Summary

The following table summarizes key quantitative information for **Z-Gln-OH**:

Property	Value
CAS Number	2650-64-8
Molecular Formula	C13H16N2O5
Molecular Weight	280.28 g/mol [6]
Appearance	White powder or crystals[2]
Melting Point	134-138 °C[1]
Solubility	Soluble in water[2]
pH	4 - 6[2]

## Handling and Disposal Workflow

The following diagram illustrates the procedural flow for safely managing **Z-Gln-OH** from receipt to disposal.



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Caption: Workflow for safe handling and disposal of **Z-Gln-OH**.

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